

Application Notes and Protocols for Ro-3306

Stock Solution Preparation in DMSO

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Compound of Interest

Compound Name: Ro-3306

Cat. No.: B10769113

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This document provides detailed guidelines for the preparation, storage, and handling of **Ro-3306** stock solutions in Dimethyl Sulfoxide (DMSO). **Ro-3306** is a potent and selective ATP-competitive inhibitor of cyclin-dependent kinase 1 (CDK1).^{[1][2][3]} Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and obtaining reliable results.

Ro-3306 is widely used in cell biology research to synchronize cells at the G2/M phase of the cell cycle.^[4] It has also been shown to induce apoptosis in cancer cells with prolonged treatment.^{[2][3][4]} Given its mechanism of action, precise and consistent concentrations are paramount for studying its effects on cellular processes.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Ro-3306** relevant to the preparation of stock solutions.

Parameter	Value	Source(s)
Molecular Weight	351.45 g/mol	[1][5]
Appearance	Yellow to brown solid/powder	[1]
Solubility in DMSO	Varies by source, reported as high as 70 mg/mL (199.17 mM) and as low as 5 mg/mL. A common achievable concentration is 10-20 mM.	[2][5]
Recommended Stock Concentration	10 mM in DMSO	General laboratory practice
Storage of Powder	-20°C for up to 3 years	[1]
Storage of Stock Solution in DMSO	Aliquot and store at -20°C for up to 6 months or -80°C for up to 1 year. Avoid repeated freeze-thaw cycles.	[1][5][6]

Experimental Protocol: Preparation of a 10 mM Ro-3306 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ro-3306** in DMSO. This is a commonly used concentration that is well within the reported solubility limits of the compound.

Materials

- **Ro-3306** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

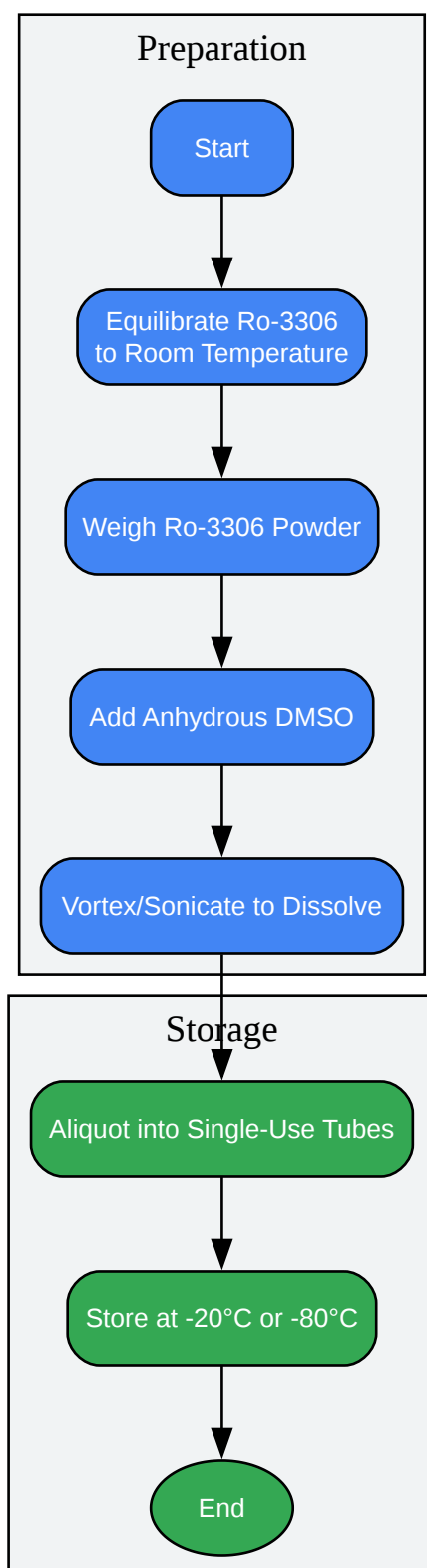
Procedure

- Pre-warm **Ro-3306**: Allow the vial of **Ro-3306** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh **Ro-3306**: On a calibrated analytical balance, carefully weigh out the desired amount of **Ro-3306** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.51 mg of **Ro-3306**.
 - Calculation:
 - Molecular Weight (MW) = 351.45 g/mol
 - Desired Concentration (C) = 10 mM = 0.010 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = $C * MW * V = 0.010 \text{ mol/L} * 351.45 \text{ g/mol} * 0.001 \text{ L} = 0.0035145 \text{ g} = 3.51 \text{ mg}$
- Add DMSO: Add the calculated volume of high-purity DMSO to the vial containing the **Ro-3306** powder. For the example above, add 1 mL of DMSO. It is recommended to use fresh, anhydrous DMSO as moisture can reduce the solubility of the compound.[\[5\]](#)
- Dissolve the Compound: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, gentle warming to 37°C or brief sonication can aid in dissolution.[\[2\]](#)[\[4\]](#) Visually inspect the solution to ensure there are no visible particulates.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.[\[6\]](#)
- Storage: Store the aliquots at -20°C or -80°C. Stock solutions are stable for several months at -20°C and up to a year at -80°C.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Visualizations

Workflow for Ro-3306 Stock Solution Preparation

The following diagram illustrates the step-by-step workflow for preparing a stock solution of **Ro-3306** in DMSO.

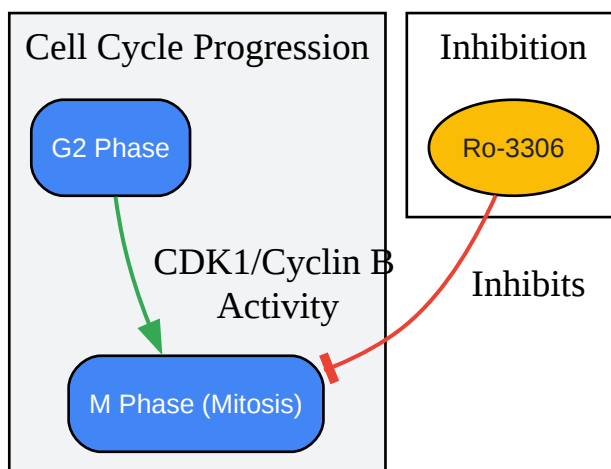


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Caption: Workflow for preparing **Ro-3306** stock solution.

Signaling Pathway Inhibition by Ro-3306

Ro-3306 primarily targets the CDK1/Cyclin B complex, which is a key regulator of the G2/M transition in the cell cycle.



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Caption: **Ro-3306** inhibits the G2/M cell cycle transition.

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